

Proper Disposal of CSRM617 Hydrochloride: A Comprehensive Guide

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Compound of Interest

Compound Name: CSRM617 hydrochloride

Cat. No.: B10854413

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the proper disposal of **CSRM617 hydrochloride**, a selective small-molecule inhibitor of the transcription factor ONECUT2.

Hazard Identification and Safety Precautions

CSRM617 hydrochloride is classified as a hazardous substance, and all personnel must be aware of its potential risks and adhere to prescribed safety measures.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation

Signal Word: Warning[1][2]

Before handling **CSRM617 hydrochloride**, it is crucial to wear appropriate Personal Protective Equipment (PPE), including safety goggles with side-shields, protective gloves, and impervious clothing.[2] All handling should occur in a well-ventilated area or a chemical fume hood to minimize inhalation of dust or aerosols.[3]

Step-by-Step Disposal Protocol

The disposal of **CSRM617 hydrochloride** must be conducted in a manner that ensures the safety of laboratory personnel and compliance with all relevant regulations.

Experimental Protocol: Waste Segregation and Collection

- Identify all waste streams: Collect all materials that have come into contact with **CSRM617 hydrochloride**. This includes:
 - Unused or expired solid compound.
 - Solutions containing **CSRM617 hydrochloride**.
 - Contaminated laboratory supplies such as pipette tips, gloves, vials, and bench paper.
- Segregate waste: Keep **CSRM617 hydrochloride** waste separate from other laboratory waste streams. Do not mix it with non-hazardous waste or other types of chemical waste unless explicitly permitted by your institution's guidelines.[1]
- Use appropriate waste containers:
 - Solid Waste: Place in a clearly labeled, sealed, and compatible hazardous waste container.[1]
 - Liquid Waste: Collect in a dedicated, leak-proof, and clearly labeled hazardous waste container.[1]

Experimental Protocol: Waste Labeling and Storage

- Labeling: All waste containers must be clearly and accurately labeled. The label should include:
 - The words "Hazardous Waste".[\[1\]](#)
 - The full chemical name: "**CSRM617 hydrochloride**".[\[1\]](#)
 - The CAS Number: 1353749-74-2.[\[1\]](#)[\[2\]](#)
 - Specific hazards (e.g., "Toxic," "Irritant").[\[1\]](#)
 - The accumulation start date.[\[1\]](#)
 - The name and contact information of the responsible researcher.[\[1\]](#)
- Storage: Store the sealed and labeled hazardous waste containers in a designated, secure, and well-ventilated satellite accumulation area.[\[1\]](#) This area should be away from incompatible materials.[\[1\]](#)

Experimental Protocol: Arranging for Professional Disposal

- Contact Environmental Health and Safety (EHS): CSRM617 waste must be disposed of by a licensed hazardous waste disposal company.[\[1\]](#) Contact your institution's EHS department to schedule a waste pickup.[\[1\]](#)
- Provide Documentation: Furnish the EHS department or the disposal company with the Safety Data Sheet (SDS) for **CSRM617 hydrochloride**.[\[1\]](#)
- Record Keeping: Maintain a detailed log of all CSRM617 waste generated, including quantities and disposal dates.[\[1\]](#) Retain all paperwork and manifests from the hazardous waste disposal company as required by institutional and regulatory policies.[\[1\]](#)

The guiding principle for disposal is to "Dispose of contents/container in accordance with local regulation".[\[2\]](#) Always consult your local EHS department for specific institutional requirements.[\[1\]](#)

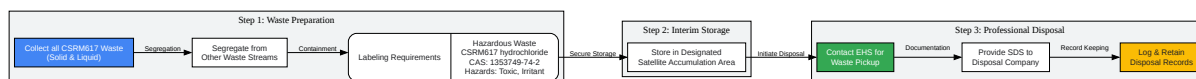
First Aid Procedures

In the event of exposure to **CSRM617 hydrochloride**, the following first aid measures should be taken immediately:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids with fingers. Remove contact lenses if present. Promptly call a physician.[2][3]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Call a physician.[2][3]
Inhalation	Immediately move the person to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.[2][3]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician.[2][3]

Spill Management

In case of a spill, evacuate personnel from the immediate area and ensure adequate ventilation.[3] Absorb solutions with a finely-powdered liquid-binding material and decontaminate surfaces by scrubbing with alcohol.[2] Dispose of all contaminated materials as hazardous waste according to the procedures outlined above.[2]



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Caption: Workflow for the safe disposal of **CSRM617 hydrochloride**.

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